

# An In-depth Technical Guide to 1-Bromo-2,3-dichlorobenzene

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## Compound of Interest

Compound Name: 1-Bromo-2,3-dichlorobenzene

Cat. No.: B155788

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This technical guide provides a comprehensive overview of **1-bromo-2,3-dichlorobenzene**, a halogenated aromatic compound with applications in organic synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research, offering detailed information on its chemical identity, properties, synthesis, and safety aspects.

## Chemical Identity and Synonyms

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **1-bromo-2,3-dichlorobenzene**.<sup>[1][2]</sup> It is also known by several other names and identifiers.

A comprehensive list of its synonyms includes:

- 2,3-Dichlorobromobenzene<sup>[1][3][4]</sup>
- Benzene, 1-bromo-2,3-dichloro-<sup>[1][5][6]</sup>
- 2,3-Dichloro-1-bromobenzene<sup>[1][4]</sup>
- 1,2-Dichloro-3-bromobenzene<sup>[3]</sup>
- 2,3-Dichlorophenyl bromide<sup>[1]</sup>
- Bromodichlorobenzene<sup>[1][4]</sup>

- Monobromodichlorobenzene[1][4]

## Physicochemical Properties

**1-Bromo-2,3-dichlorobenzene** is a light yellow crystalline solid.[2][3] A summary of its key quantitative properties is presented in the table below.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrCl <sub>2</sub>	[1][2][3][4]
Molecular Weight	225.89 g/mol	[1][4][5][6]
CAS Number	56961-77-4	[1][2][3][4][5][6]
Melting Point	56.0-62.0 °C	[2]
Boiling Point	243 °C at 765 mm Hg	[7]
Appearance	White to cream crystals or crystalline powder or fused solid	[2]
Purity (Assay by GC)	≥97.5%	[2]

## Synthesis of 1-Bromo-2,3-dichlorobenzene

A documented experimental protocol for the synthesis of **1-bromo-2,3-dichlorobenzene** involves the diazotization of 2,3-dichloroaniline followed by a Sandmeyer-type reaction.

Materials:

- 2,3-dichloroaniline
- 30% Hydrobromic acid (HBr) aqueous solution
- Copper powder
- 40% Sodium nitrite (NaNO<sub>2</sub>) aqueous solution

Procedure:

- To a mixture of 3250 g of 30% HBr aqueous solution (12.0 mol) and 25.4 g of copper powder, add 163 g of 2,3-dichloroaniline (1.0 mol).
- Stir the mixture at 35-37 °C for 15 minutes.
- Slowly add 766 g of 40% NaNO<sub>2</sub> aqueous solution (4.44 mol) via subsurface addition over a period of 3 hours, maintaining the temperature.
- Simultaneously with the NaNO<sub>2</sub> addition, add 489 g of 2,3-dichloroaniline (3.0 mol) over 2.5 hours at the same temperature.
- Fifteen minutes after the start of the NaNO<sub>2</sub> addition, begin the addition of dichloroquinoline.
- After all additions are complete, continue to stir the reaction mixture at 35 °C for 30 minutes.
- Heat the reaction mixture to 60-65 °C to separate the organic and aqueous phases.
- Separate and discard the aqueous phase.
- Wash the crude product twice with 200 ml of water.

This procedure yields crude **1-bromo-2,3-dichlorobenzene**.

## Applications in Research

**1-Bromo-2,3-dichlorobenzene** serves as a reagent in the preparation of selective nonpeptidic inhibitors of striatal-enriched protein tyrosine phosphatase. It is also utilized as a chemical intermediate in the production of pharmaceuticals, agrochemicals, and dyes.

## Safety and Handling

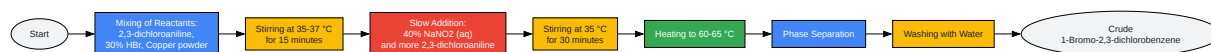
This compound is classified as harmful if swallowed and causes skin and serious eye irritation.

[1] It is recommended to handle **1-bromo-2,3-dichlorobenzene** in a well-ventilated area, wearing appropriate personal protective equipment, including gloves and eye/face protection.

[3] Store in a cool, dry place away from incompatible substances.[3]

## Visualizing the Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **1-bromo-2,3-dichlorobenzene**.



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Caption: Synthesis workflow for **1-bromo-2,3-dichlorobenzene**.

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## References

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